

# Personal protective equipment for handling (2R)-(-)-Glycidyl tosylate

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## Compound of Interest

Compound Name: (2R)-(-)-Glycidyl tosylate

Cat. No.: B135029

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## Essential Safety and Handling Guide for (2R)-(-)-Glycidyl tosylate

This guide provides critical safety and logistical information for researchers, scientists, and drug development professionals handling **(2R)-(-)-Glycidyl tosylate**. Adherence to these procedures is essential for ensuring personal safety and maintaining a secure laboratory environment.

**(2R)-(-)-Glycidyl tosylate** is a versatile chiral epoxide used in organic synthesis, particularly in the development of pharmaceutical intermediates. While a valuable reagent, it presents significant health hazards, including causing serious eye damage, skin sensitization, and being a suspected carcinogen and mutagen. Strict adherence to safety protocols is therefore mandatory.

## Hazard Identification and Classification

**(2R)-(-)-Glycidyl tosylate** is classified with the following hazards:

- Serious Eye Damage/Irritation: Category 1
- Respiratory Sensitization: Category 1
- Skin Sensitization: Category 1

- Carcinogenicity: Category 1B
- Germ Cell Mutagenicity: Category 2
- Hazardous to the Aquatic Environment (Chronic): Category 2

The signal word for this chemical is "Danger".

## Physical and Chemical Properties

Property	Value
CAS Number	113826-06-5
Molecular Formula	C <sub>10</sub> H <sub>12</sub> O <sub>4</sub> S
Molecular Weight	228.26 g/mol
Appearance	White to off-white crystalline powder
Melting Point	46-49 °C
Flash Point	> 110 °C (> 230 °F)
Storage Temperature	2-8°C

(Source:)

## Operational Plan: Standard Handling Procedure

This section details the step-by-step procedure for the safe handling of **(2R)-(-)-Glycidyl tosylate** in a laboratory setting.

## Engineering Controls and Personal Protective Equipment (PPE)

- Ventilation: Always handle **(2R)-(-)-Glycidyl tosylate** in a properly functioning chemical fume hood to avoid inhalation of dust or vapors.
- Eye Protection: Wear chemical safety goggles and a face shield.

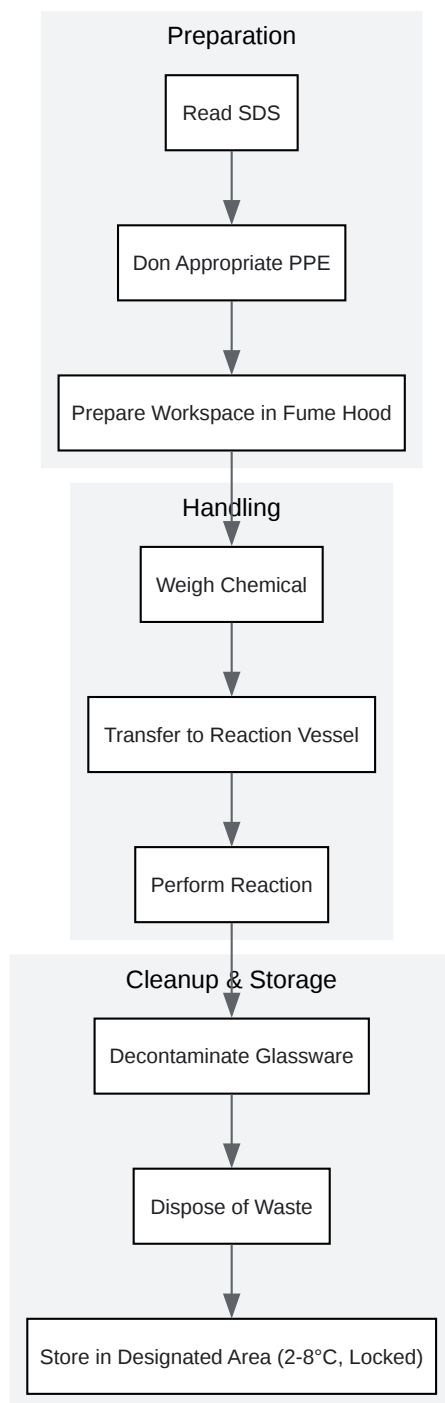
- **Hand Protection:** Wear impervious gloves (e.g., nitrile). Gloves must be inspected before use and disposed of properly after handling.
- **Skin and Body Protection:** Wear a lab coat, and consider impervious clothing if there is a risk of significant exposure.
- **Respiratory Protection:** In case of inadequate ventilation, wear a P3 (EN 143) or N95 (US) type respirator.

## Handling and Storage

- **Pre-Handling:**
  - Obtain and read the Safety Data Sheet (SDS) before use.
  - Ensure the work area is clean and uncluttered.
  - Locate the nearest emergency eyewash station and safety shower.
- **Handling:**
  - Avoid contact with skin and eyes.
  - Avoid the formation of dust and aerosols.
  - Weigh and transfer the chemical in a fume hood.
  - Keep the container tightly closed when not in use.
- **Storage:**
  - Store in a tightly closed container in a dry and well-ventilated place.
  - Store at the recommended temperature of 2-8°C.
  - Store locked up.

## Standard Operating Procedure Workflow

## Standard Operating Procedure for (2R)-(-)-Glycidyl tosylate



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Caption: Standard Operating Procedure for handling **(2R)-(-)-Glycidyl tosylate**.

## Emergency and Disposal Plan

This section outlines the procedures for responding to emergencies and the proper disposal of **(2R)-(-)-Glycidyl tosylate** and associated waste.

### First-Aid Measures

- General Advice: Consult a physician and show them the Safety Data Sheet.
- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. Call a POISON CENTER or doctor.
- In Case of Skin Contact: Immediately take off contaminated clothing. Wash off with soap and plenty of water.
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and immediately call a POISON CENTER or doctor.
- If Swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.

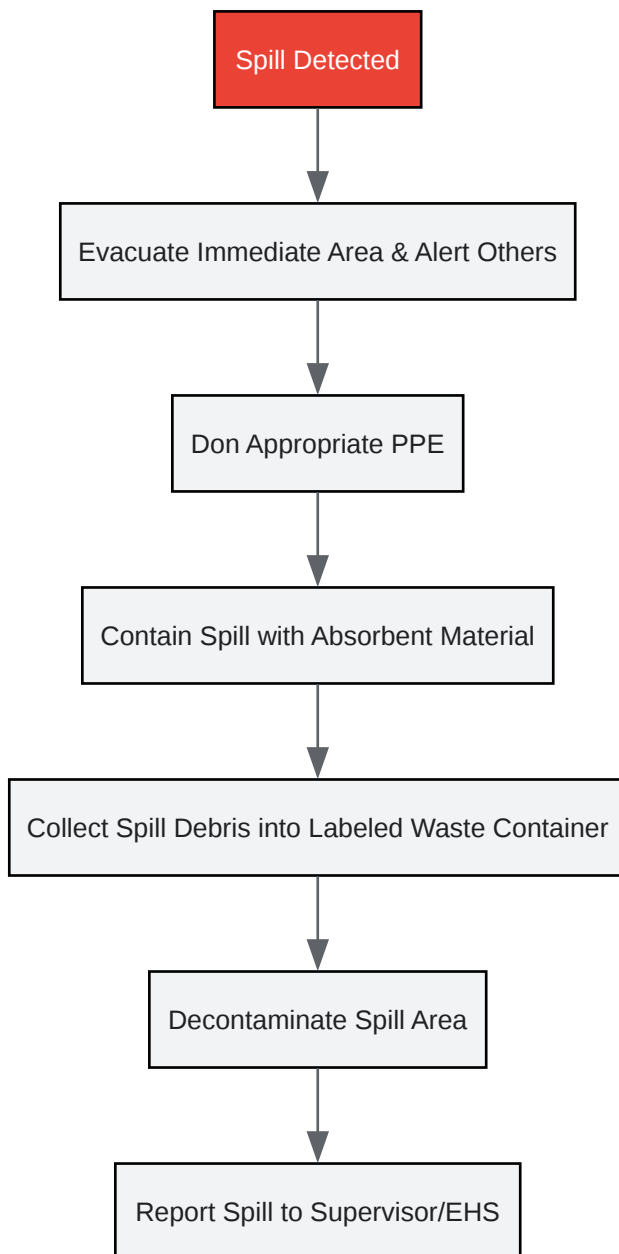
### Spill Response

- Immediate Actions:
  - Evacuate personnel from the immediate area.
  - Alert others in the vicinity.
  - Ensure adequate ventilation.
- Spill Cleanup:
  - Wear appropriate personal protective equipment (PPE), including respiratory protection.
  - Prevent further leakage or spillage if it is safe to do so.
  - Do not let the product enter drains.

- Contain the spill using absorbent materials like sand, diatomaceous earth, or universal binding agents.
- Carefully sweep up the absorbed material and place it in a suitable, closed container for disposal.
- Decontaminate the spill area with a suitable solvent followed by soap and water.
- Report the spill to the appropriate safety officer.

## Chemical Spill Response Workflow

## Chemical Spill Response for (2R)-(-)-Glycidyl tosylate



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Caption: Workflow for responding to a **(2R)-(-)-Glycidyl tosylate** spill.

## Disposal Plan

- **Waste Generation:** All materials contaminated with **(2R)-(-)-Glycidyl tosylate**, including gloves, absorbent materials, and empty containers, must be treated as hazardous waste.
- **Waste Collection:**
  - Collect waste in a designated, labeled, and sealed container.
  - The container should be appropriate for hazardous waste and clearly labeled with the contents, including "Hazardous Waste" and the chemical name.
- **Disposal:**
  - Dispose of contents and container in accordance with local, regional, and national regulations.
  - Do not dispose of down the drain.
  - Contact your institution's Environmental Health and Safety (EHS) department for specific disposal procedures.
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